1H-Indole-7-carboximidamide SMILES and InChIKey identifiers

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Compound of Interest

Compound Name:	*1H-Indole-7-carboximidamide*
Cat. No.:	*B13118390*

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Technical Monograph: 1H-Indole-7-carboximidamide

Chemical Identity, Synthesis, and Pharmacological Applications

Executive Summary

1H-Indole-7-carboximidamide (CAS: 851382-96-2) is a critical bicyclic heteroaromatic scaffold used primarily as a pharmacophore in the design of serine protease inhibitors and antiviral agents.[1][2][3][4][5] Characterized by an indole core substituted at the C7 position with a highly basic carboximidamide (amidine) group, this compound functions as a potent arginine mimetic.[2] Its structural rigidity and hydrogen-bonding capability make it an ideal anchor for targeting the S1 specificity pocket of trypsin-like enzymes (e.g., Thrombin, Factor Xa) and the active sites of viral attachment proteins.[1][2]

This guide details the compound's precise chemical identifiers, physicochemical profile, validated synthetic pathways, and its role in modern drug discovery.[2]

Chemical Identity & Structural Analysis[1][4][8]

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Core Identifiers

The following identifiers are the definitive references for **1H-Indole-7-carboximidamide** in chemical databases and regulatory filings.

Identifier Type	Value	Notes
IUPAC Name	1H-Indole-7-carboximidamide	Systematic nomenclature
CAS Registry Number	851382-96-2	Primary database key
Common Synonyms	7-Amidinoindole; Indole-7-carboxamidine	Used in med-chem literature
Molecular Formula	$C_9H_9N_3$	
Molecular Weight	159.19 g/mol	

Structural Codes (SMILES & InChI)

The SMILES string represents the topological structure of the molecule, while the InChI provides a layered, standard identification.[2]

- Canonical SMILES: NC(=N)c1cccc2cc[nH]c12[2]
  - Interpretation: The amino-imino-methyl group (NC(=N)-) is attached to the benzene ring of the indole at position 7 (adjacent to the bridgehead carbon C7a, proximal to the indole NH).[1][2]
- InChI String (Standard): InChI=1S/C9H9N3/c10-9(11)7-3-1-2-6-4-5-12-8(6)7/h1-5,12H,(H3,10,11)
  - Layer Analysis:
    - C9H9N3: Formula layer.[1][6]
    - c10-9(11)...: Connectivity layer defining the amidine attachment to the bicyclic core.[1][2]

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- h1-5,12H...: Hydrogen layer indicating aromatic protons and the exchangeable protons on the amidine/indole nitrogen.[2]

Physicochemical Profile

Understanding the physical properties is essential for evaluating the compound's "drug-likeness" and behavior in biological assays.[1][2]

Property	Value	Implication for Drug Design
LogP (Predicted)	~1.2	Moderate lipophilicity; good membrane permeability potential.[1][2]
pKa (Amidine)	~11.0 - 12.0	Highly basic; exists as a protonated cation at physiological pH (7.4).[2]
pKa (Indole NH)	~16.0	Very weak acid; remains neutral/protonated under standard conditions.[2]
H-Bond Donors	3 (Amidine NH_2, Indole NH)	Critical for binding aspartate/glutamate residues in protein pockets.[2]
H-Bond Acceptors	1 (Amidine N)	Facilitates water-mediated bridging in active sites.[1][2]
Topological Polar Surface Area	~50 $Å^2$	Suggests good oral bioavailability (Rule of 5 compliant).[2]

Synthetic Pathways

The synthesis of **1H-Indole-7-carboximidamide** typically proceeds from 1H-indole-7-carbonitrile.[1][2] The transformation of the nitrile to the amidine is the critical step, often requiring specific conditions to prevent side reactions on the electron-rich indole ring.[1][2]

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Validated Synthetic Protocols

Method A: The Pinner Reaction (Classical) This method is robust for large-scale synthesis but requires anhydrous conditions to avoid hydrolysis to the amide.[1][2]

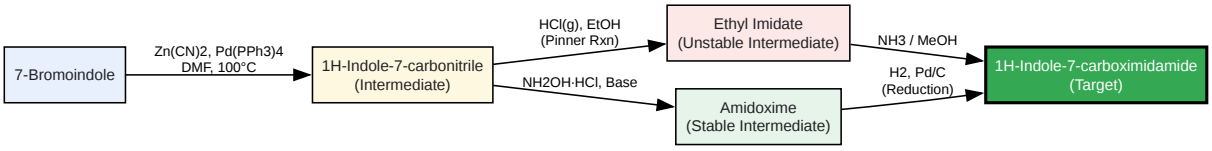
- Imidate Formation: The nitrile is treated with dry HCl gas in anhydrous ethanol at 0°C. The electron-deficient nitrile carbon is attacked by ethanol to form the ethyl imidate hydrochloride intermediate.[1][2]
- Ammonolysis: The intermediate is treated with alcoholic ammonia (NH_3/MeOH) to displace the ethoxy group, yielding the amidine hydrochloride.[2]

Method B: The Amidoxime Route (Mild) Preferred when sensitive functional groups are present.[2]

- Amidoxime Formation: Reaction of the nitrile with hydroxylamine (NH_2OH[2]·HCl) and base (Na_2CO_3) yields the N-hydroxy-**1H-indole-7-carboximidamide** (amidoxime).[1][2]
- Reduction: Catalytic hydrogenation (H_2/Pd-C) or reduction with Zinc/Acetic Acid converts the amidoxime to the amidine.[1][2]

Synthesis Workflow Visualization

The following diagram illustrates the logical flow of the synthesis from the commercially available 7-bromoindole or 7-cyanoindole precursors.



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Caption: Comparative synthetic routes (Pinner vs. Amidoxime reduction) for generating the 7-amidine scaffold.

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Pharmacological Relevance & Applications

Mechanism of Action: Arginine Mimesis

The 7-carboximidamide moiety is a bioisostere of the guanidine group found in the amino acid Arginine.[1][2] In drug design, this scaffold is utilized to form salt bridges with aspartic acid (Asp) or glutamic acid (Glu) residues located in the S1 specificity pocket of serine proteases.[2]

- Target Class: Trypsin-like Serine Proteases (e.g., Thrombin, Factor Xa, Urokinase).[2]
- Binding Mode: The protonated amidine forms a bidentate hydrogen bond with the carboxylate of Asp189 (chymotrypsin numbering) at the bottom of the S1 pocket.[2]

Key Therapeutic Areas

- Anticoagulants: As a core scaffold for Factor Xa inhibitors, preventing the coagulation cascade.
- Antivirals (HIV-1): Indole-7-carboxamides and amidines have been identified as HIV-1 attachment inhibitors, binding to the viral gp120 protein and preventing entry into CD4+ T-cells.[1][2]
- PARP Inhibitors: Used as a tricyclic core mimetic in the design of Poly(ADP-ribose) polymerase inhibitors for cancer therapy.[1][2]

Pharmacophore Interaction Map

The diagram below models the interaction of the protonated **1H-Indole-7-carboximidamide** within a theoretical protease active site.[1][2]

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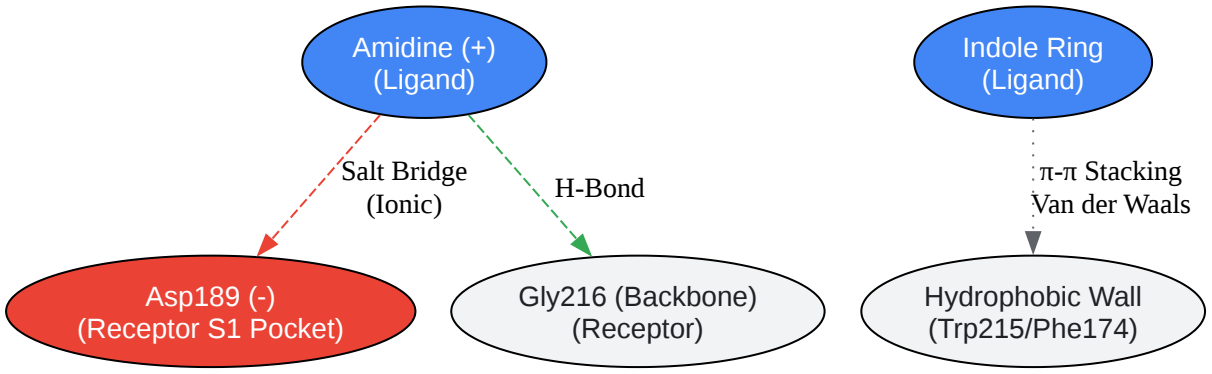

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Caption: Schematic of the salt-bridge and hydrophobic interactions driving the potency of 7-amidinoindole inhibitors.[1][2]

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